

# discovery and history of 2-Methyl-4-pentenoic acid

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## Compound of Interest

Compound Name: 2-Methyl-4-pentenoic acid

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An In-depth Technical Guide to **2-Methyl-4-pentenoic Acid**: Discovery and History

## Introduction

**2-Methyl-4-pentenoic acid**, a branched-chain unsaturated carboxylic acid, is a molecule of significant interest in various scientific and industrial fields. Its unique structural features, including a chiral center at the second carbon and a terminal double bond, make it a valuable synthon in organic chemistry and a key component in the biosynthesis of complex natural products. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and synthesis of **2-Methyl-4-pentenoic acid**, with a particular focus on its role in the biosynthesis of the commercially important antiparasitic agents, the avermectins. This document is intended for researchers, scientists, and professionals in the fields of chemistry, biochemistry, and drug development.

## Physicochemical Properties

The physical and chemical properties of **2-Methyl-4-pentenoic acid** are summarized in the tables below. These data are essential for its handling, characterization, and application in experimental settings.

### Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molar Mass	114.14 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1][2]
Odor	Cheesy, fruity	[2][4]
Density	0.949 g/mL at 25 °C	[2]
Boiling Point	195 °C	[2]
Melting Point	Not available	
Refractive Index (n <sup>20</sup> /D)	1.430	[2]
Solubility	Soluble in polar solvents like water and alcohols	[1]

## Table 2: Spectroscopic Data

Spectroscopic Technique	Key Data/Features	Reference
<sup>1</sup> H NMR	Spectra available in chemical databases.	[5]
<sup>13</sup> C NMR	Spectra available in chemical databases.	
Mass Spectrometry (MS)	Spectra available in chemical databases.	[6][7]
Infrared (IR) Spectroscopy	Spectra available in chemical databases.	

## Historical Discovery and Synthesis

The precise historical details of the initial discovery and synthesis of **2-Methyl-4-pentenoic acid** are not extensively documented in readily available literature. However, early reports of its synthesis appear in 1980. Two key publications from that year are:

- K. Ogura, et al., Chemistry Letters, 9, p. 571, 1980.
- T. Hudlicky, et al., Tetrahedron Letters, 21, p. 2181, 1980.

These papers represent the earliest accessible records of the chemical synthesis of this compound.

A widely recognized and more contemporary method for the asymmetric synthesis of the (R)-enantiomer of **2-Methyl-4-pentenoic acid** utilizes an Evans chiral auxiliary (an oxazolidinone derivative). This method provides excellent stereocontrol and is a significant advancement in the synthesis of chiral molecules.

## Experimental Protocol: Asymmetric Synthesis of (R)-2-Methyl-4-pentenoic Acid via Evans Auxiliary

This protocol is a generalized representation of the modern asymmetric synthesis.

**Step 1: Acylation of the Chiral Auxiliary** The chiral oxazolidinone auxiliary is acylated with propionyl chloride in the presence of a base, such as triethylamine, to form the corresponding N-acyloxazolidinone.

**Step 2: Asymmetric Alkylation** The N-acyloxazolidinone is deprotonated with a strong base, typically a lithium amide like lithium diisopropylamide (LDA) or sodium bis(trimethylsilyl)amide, at low temperature (e.g., -78 °C) to form a chiral enolate. This enolate is then reacted with an allyl halide (e.g., allyl bromide or iodide) to introduce the pentenyl group stereoselectively.

**Step 3: Hydrolysis of the Auxiliary** The resulting product from the alkylation step is hydrolyzed using a mild nucleophile, such as lithium hydroperoxide (LiOOH), to cleave the chiral auxiliary and yield (R)-**2-Methyl-4-pentenoic acid**. The chiral auxiliary can often be recovered and reused.

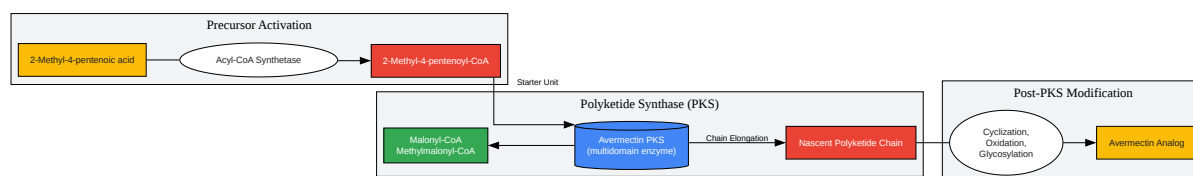
## Role in Biosynthesis: The Avermectins

**2-Methyl-4-pentenoic acid**, in its activated coenzyme A (CoA) thioester form, is a crucial precursor in the biosynthesis of a class of potent antiparasitic compounds known as avermectins.<sup>[8]</sup> Avermectins are produced by the soil bacterium *Streptomyces avermitilis*. The biosynthesis of the avermectin backbone is carried out by a large polyketide synthase (PKS)

enzyme complex. This complex catalyzes the sequential condensation of acyl-CoA units to build the complex macrolide structure.

The PKS machinery of *S. avermitilis* can utilize branched-chain acyl-CoAs as starter units. Specifically, the incorporation of 2-methylbutyryl-CoA, derived from the amino acid isoleucine, or isobutyryl-CoA, from valine, leads to the production of different avermectin congeners. When an external supply of a suitable precursor like **2-Methyl-4-pentenoic acid** is provided to the fermentation broth, it can be activated to its CoA thioester and incorporated by the PKS, leading to the formation of novel avermectin derivatives.[8]

## Avermectin Biosynthesis Pathway



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Caption: Biosynthetic pathway of avermectin analogs incorporating **2-Methyl-4-pentenoic acid** as a precursor.

## Applications

**2-Methyl-4-pentenoic acid** and its derivatives have found applications in several areas:

- **Flavor and Fragrance:** It is used as a flavoring agent, imparting cheesy and fruity notes.[2][4]
- **Organic Synthesis:** As a chiral building block, the enantiomerically pure forms of **2-Methyl-4-pentenoic acid** are valuable intermediates in the synthesis of complex organic molecules. A

notable example is its use in the synthesis of the neprilysin inhibitor Sacubitril.[3]

- Biotechnology and Drug Discovery: Its role as a precursor in the biosynthesis of avermectins opens up possibilities for generating novel and potentially more potent antiparasitic agents through precursor-directed biosynthesis and metabolic engineering.[8]

## Conclusion

**2-Methyl-4-pentenoic acid** is a fascinating molecule with a rich chemistry and important biological relevance. While its early history is not prominently documented, its significance in modern organic synthesis and biotechnology is well-established. The continued exploration of its properties and applications holds promise for advancements in various scientific disciplines, from the development of new pharmaceuticals to the creation of novel flavors and fragrances. This guide has provided a foundational understanding of this important compound, intended to support the endeavors of researchers and professionals in the field.

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